

Solubility Profile of Trichloronat in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trichloronat*

Cat. No.: *B1683238*

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This technical guide provides a comprehensive overview of the solubility of **Trichloronat**, an organophosphate insecticide. A thorough understanding of its solubility in various organic solvents is critical for a range of applications, including analytical standard preparation, formulation development, environmental fate studies, and toxicological research. This document compiles available solubility data, details standardized experimental protocols for solubility determination, and presents a logical workflow for these procedures.

Quantitative Solubility Data

The available quantitative and qualitative solubility data for **Trichloronat** in various solvents are summarized in the table below. It is important to note that precise quantitative solubility data for **Trichloronat** in a wide range of organic solvents is not extensively available in publicly accessible literature. The data presented here is compiled from various chemical databases and literature sources. Discrepancies in reported water solubility values highlight the importance of standardized experimental determination.

Solvent	Temperature (°C)	Solubility	Data Type	Source
Water	20	50 mg/L	Quantitative	[1]
Water	20	0.59 mg/L	Quantitative	[1]
Water	20	0.88 mg/L	Quantitative	[2]
Dichloromethane	Not Specified	> 1.2 kg/kg	Semi-Quantitative	[1]
Propan-2-ol	Not Specified	> 1.2 kg/kg	Semi-Quantitative	[1]
Acetone	Not Specified	Soluble	Qualitative	[1]
Alcohols	Not Specified	Soluble	Qualitative	[1]
Aromatic Solvents	Not Specified	Soluble	Qualitative	[1]
Kerosene	Not Specified	Soluble	Qualitative	[1]
Chlorinated Hydrocarbons	Not Specified	Soluble	Qualitative	[1]
Mineral Oils	Not Specified	Slightly Soluble	Qualitative	[1]

Experimental Protocols for Solubility Determination

For researchers requiring precise solubility data for **Trichloronat** in specific organic solvents, the following experimental protocol, based on the widely recognized OECD Guideline 105 (Water Solubility) and the shake-flask method, is recommended. This method can be adapted for use with organic solvents.

Objective: To determine the saturation mass concentration of **Trichloronat** in a specific organic solvent at a given temperature.

Principle: A surplus of **Trichloronat** is agitated in the test solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of **Trichloronat** in the saturated

solution is then determined by a suitable analytical method.

Materials and Apparatus:

- Test Substance: Analytical grade **Trichloronat** (purity > 98%).
- Test Solvent: High-purity organic solvent of interest.
- Analytical Standards: Certified reference standards of **Trichloronat**.
- Equipment:
 - Constant temperature water bath or incubator with shaker.
 - Glass flasks with airtight stoppers.
 - Centrifuge.
 - Syringes and filters (e.g., 0.45 µm PTFE).
 - Analytical balance.
 - Volumetric flasks and pipettes.
 - High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detector, or Gas Chromatography (GC) with a suitable detector (e.g., NPD or MS).

Procedure:

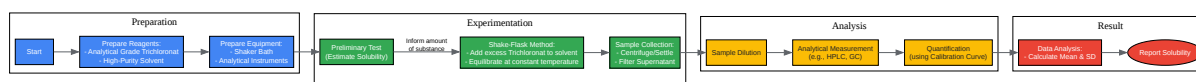
- Preliminary Test:
 - To estimate the approximate solubility, add stepwise increasing volumes of the organic solvent to a known small amount of **Trichloronat** in a flask at the test temperature.
 - After each addition, shake the flask vigorously and visually inspect for complete dissolution. This will help in determining the appropriate amount of substance and solvent for the definitive test.
- Definitive Test (Shake-Flask Method):

- Prepare at least three replicate flasks.
- Add an excess amount of **Trichloronat** (e.g., 5-10 times the estimated solubility) to each flask.
- Add a known volume of the organic solvent to each flask.
- Seal the flasks tightly and place them in a shaker within a constant temperature bath set to the desired temperature (e.g., 20°C or 25°C \pm 0.5°C).
- Agitate the flasks for a sufficient time to reach equilibrium. A preliminary kinetics study is recommended to determine the time to reach equilibrium (e.g., agitate for 24, 48, and 72 hours and measure the concentration at each time point). Equilibrium is reached when consecutive measurements are in agreement.
- After reaching equilibrium, stop the agitation and allow the flasks to stand in the constant temperature bath for at least 24 hours to allow for the sedimentation of undissolved particles.
- Sample Preparation and Analysis:
 - Carefully withdraw an aliquot of the supernatant using a syringe.
 - Filter the aliquot through a solvent-compatible filter (e.g., 0.45 μ m PTFE) to remove any suspended particles. The filtration step should be performed quickly to avoid temperature changes.
 - Dilute the filtered solution with the appropriate solvent to a concentration within the calibration range of the analytical method.
 - Analyze the diluted samples using a validated analytical method (e.g., HPLC-UV, LC-MS, or GC-NPD) to determine the concentration of **Trichloronat**.
- Data Analysis:
 - Prepare a calibration curve using certified reference standards of **Trichloronat**.

- Calculate the concentration of **Trichloronat** in the saturated solution for each replicate based on the calibration curve.
- The solubility is reported as the mean and standard deviation of the replicate measurements, typically in units of g/L, mg/L, or g/100 mL.

Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of **Trichloronat** solubility using the shake-flask method.



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Caption: Experimental workflow for determining **Trichloronat** solubility.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com